

Essential Safety and Logistical Information for Handling Benzyl Alcohol-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl alcohol-13C6

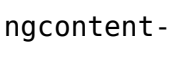
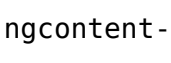
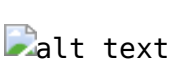
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This guide provides comprehensive safety and logistical information for the handling of **Benzyl alcohol-13C6**, a stable isotope-labeled form of benzyl alcohol. The safety precautions for **Benzyl alcohol-13C6** are identical to those for unlabeled benzyl alcohol. This document is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Immediate Safety Information

For immediate reference, the following table summarizes the key hazards associated with **Benzyl alcohol-13C6**.

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity (Oral, Inhalation)		Danger	Harmful if swallowed or if inhaled. ^{[1][2][3]}
Serious Eye Irritation		Danger	Causes serious eye irritation. ^{[1][2][3][4][5]}
Skin Sensitization		Warning	May cause an allergic skin reaction. ^{[2][4][5][6]}

In case of an emergency, refer to your institution's emergency procedures and contact the appropriate emergency response personnel.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Benzyl alcohol-13C6** to minimize exposure and ensure personal safety.^[7]

Protection Type	Recommended Equipment	Specifications and Use Cases
Eye and Face Protection	Chemical safety goggles or a face shield. [8]	Must be worn at all times in the laboratory when handling the chemical. A face shield is recommended when there is a risk of splashing. [8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Gloves must be inspected for integrity before each use and changed frequently, especially if contaminated. [4] [8] Use proper glove removal technique to avoid skin contact. [8]
Body Protection	Laboratory coat, apron, or coveralls. [1] [4]	A lab coat is standard for low-volume work. An impervious apron or coveralls should be used for larger quantities or when there is a significant risk of splashing. [4]
Respiratory Protection	NIOSH/MSHA-approved respirator. [6] [8]	Required when working outside of a fume hood, if ventilation is inadequate, or if exposure limits are exceeded. [6] [7] [8] The type of respirator (e.g., air-purifying with organic vapor cartridges or a supplied-air respirator) depends on the concentration of airborne vapors. [6] [8]

Exposure Limits and Toxicity

Adherence to established exposure limits is crucial to prevent adverse health effects.

Parameter	Value	Reference
Workplace Environmental Exposure Level (WEEL) - TWA	10 ppm (44.2 mg/m ³)	[3][9]
Acute Oral Toxicity	Harmful if swallowed.[2][3]	
Acute Inhalation Toxicity	Harmful if inhaled.[2][3][4]	
Eye Irritation	Causes serious eye irritation. [2][3][4]	
Skin Irritation	May cause skin irritation.[4]	
Skin Sensitization	May cause an allergic skin reaction.[2][4][6]	

Operational and Disposal Plans

Step-by-Step Handling Procedures

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks. Ensure the container is properly labeled.
- Storage: Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[1][7][8][9] Keep the container tightly closed and store under an inert atmosphere if possible.[5][7][9] Benzyl alcohol is incompatible with strong oxidizing agents.[6]
- Preparation: Before handling, ensure that all necessary PPE is worn correctly. An eyewash station and safety shower must be readily accessible.[4][7][9]
- Handling: All handling of **Benzyl alcohol-13C6** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[7] Avoid inhalation of vapors and contact with skin and eyes.[7][8] Do not eat, drink, or smoke in the handling area.[1][4]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[4][8] Clean the work area and any equipment used.

Emergency First Aid Procedures

- In case of eye contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Seek immediate medical attention.[8][10]
- In case of skin contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[8][10] If skin irritation or a rash occurs, seek medical attention.[4][6]
- If inhaled: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen.[4][7][8] Seek immediate medical attention.[11][12]
- If swallowed: Do NOT induce vomiting. Rinse the mouth with water.[8][10] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[8][10]

Disposal Plan

- Waste Collection: Collect all waste containing **Benzyl alcohol-13C6** in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the chemical waste in accordance with all local, state, and federal regulations.[4][6] Do not dispose of it down the drain or into the environment.[8][13] Empty containers should be treated as hazardous waste and disposed of accordingly.[6]

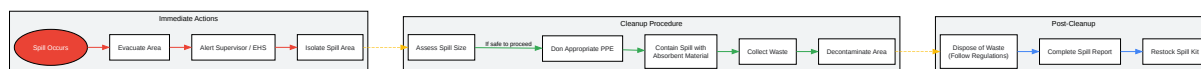
Accidental Release and Spill Response

In the event of a spill, follow these steps to ensure safety and proper cleanup:

- Evacuation and Isolation: Immediately evacuate all non-essential personnel from the spill area. Isolate the area to prevent further spread.[1]
- Ventilation: Ensure the area is well-ventilated to disperse any vapors.
- Personal Protection: Before attempting to clean the spill, responders must be wearing the appropriate PPE, including respiratory protection.[1][8]
- Containment: For small spills, absorb the material with an inert, non-combustible absorbent such as sand, earth, or vermiculite.[1][7][8][11] For large spills, create a dike to contain the material.[6]

- Cleanup: Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[8]
- Decontamination: Clean the spill area thoroughly with a suitable solvent or detergent and water.[1]
- Reporting: Report the spill to the appropriate environmental health and safety department at your institution.

Spill Response Workflow



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Workflow for responding to a chemical spill.

Physical and Chemical Properties

The following table summarizes key physical and chemical properties of Benzyl alcohol.

Property	Value
Appearance	Colorless liquid
Odor	Faint, aromatic
Flash Point	93 - 100.4 °C (199.4 - 212.7 °F)[1][7]
Autoignition Temperature	435 - 436 °C (815 - 816.8 °F)[1][7]
Lower Explosive Limit (LEL)	1.3 %
Upper Explosive Limit (UEL)	13 %
Vapor Pressure	0.1 mmHg @ 20 °C (68 °F)[14][15]
Vapor Density	3.72 (Air = 1)[14][15]
Specific Gravity	1.04 - 1.05
Water Solubility	Slightly soluble[4][15]

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References

- 1. redox.com [redox.com]
- 2. carlroth.com [carlroth.com]
- 3. pccarx.com [pccarx.com]
- 4. greenfield.com [greenfield.com]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. merck.com [merck.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. columbuschemical.com [columbuschemical.com]

- 10. valudor.com [valudor.com]
- 11. agilent.com [agilent.com]
- 12. fishersci.com [fishersci.com]
- 13. pentachemicals.eu [pentachemicals.eu]
- 14. BENZYL ALCOHOL | Occupational Safety and Health Administration [osha.gov]
- 15. BENZYL ALCOHOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Benzyl Alcohol-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3064778#personal-protective-equipment-for-handling-benzyl-alcohol-13c6]

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